

Natural Sources of cis-3-Hexenal in Vegetables: A Technical Guide

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Compound of Interest

Compound Name: Hexenal

Cat. No.: B1195481

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Abstract

cis-3-**Hexenal**, also known as (Z)-3-**hexenal** or "leaf aldehyde," is a C6 volatile organic compound (VOC) renowned for its characteristic intense aroma of freshly cut grass. This compound is a key component of the "green leaf volatiles" (GLVs) group, which are rapidly released by plant tissues upon mechanical damage or herbivory. In vegetables, cis-3-**hexenal** is a significant contributor to the fresh, green aroma profile and also plays a role in plant defense signaling. This technical guide provides an in-depth overview of the natural occurrence of cis-3-**hexenal** in common vegetables, its biosynthetic pathway, quantitative data, and detailed experimental protocols for its analysis.

Introduction

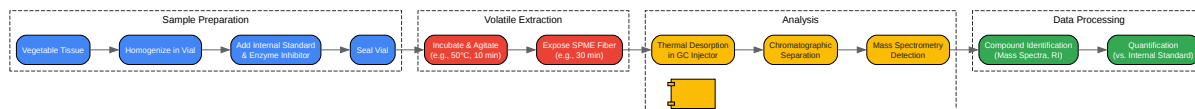
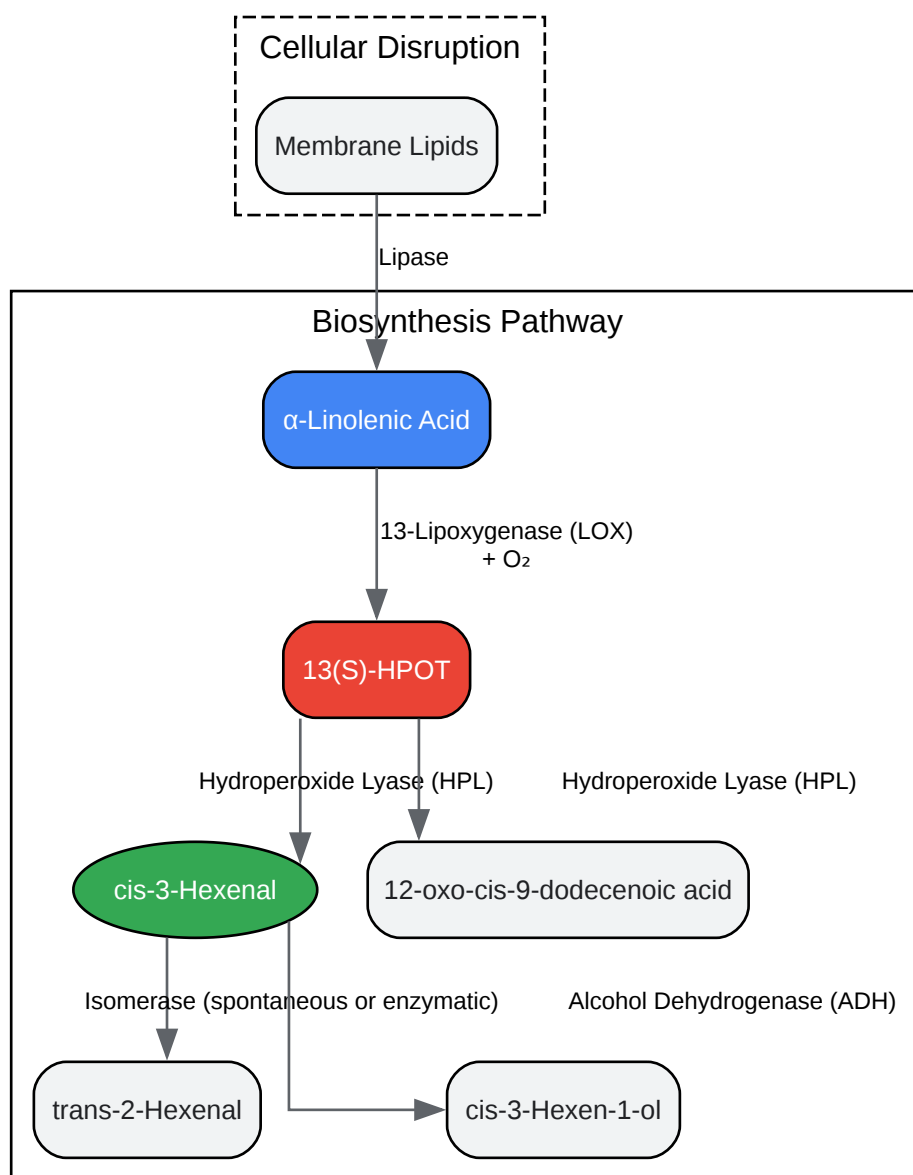
cis-3-**Hexenal** (C₆H₁₀O) is an unsaturated aldehyde that is biosynthesized in small amounts by most plants.[1] Its potent and distinctive "green" aroma makes it a critical component of the flavor profile of many fresh vegetables. The compound is formed through the lipoxygenase (LOX) pathway when plant cells are ruptured, initiating a cascade of enzymatic reactions.[1] Beyond its sensory impact, cis-3-**hexenal** and other GLVs are involved in plant defense mechanisms, acting as signals to attract predators of herbivores.[2] This guide focuses on the vegetable sources of this important volatile, providing quantitative data and the technical methodologies required for its study.

Biosynthesis of cis-3-Hexenal

The formation of **cis-3-hexenal** is initiated by the disruption of plant cell membranes, which releases polyunsaturated fatty acids. The primary precursor for **cis-3-hexenal** is α -linolenic acid. The biosynthetic process involves two key enzymes: lipoxygenase (LOX) and hydroperoxide lyase (HPL).^[1]

- **Lipoxygenase (LOX) Action:** Released α -linolenic acid is oxygenated by the enzyme 13-lipoxygenase. This reaction forms 13(S)-hydroperoxy-9,12,15-octadecatrienoic acid (13-HPOT).
- **Hydroperoxide Lyase (HPL) Action:** The 13-HPOT intermediate is then rapidly cleaved by hydroperoxide lyase, a cytochrome P450 enzyme (CYP74B).^[1] This cleavage yields two fragments: the 6-carbon **cis-3-hexenal** and the 12-carbon 12-oxo-(cis)-9-dodecenoic acid.

cis-3-Hexenal is relatively unstable and can quickly isomerize to the more stable **trans-2-hexenal** or be reduced by alcohol dehydrogenase (ADH) to form **cis-3-hexen-1-ol** (leaf alcohol).^[3]



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References

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